

Proper Disposal of (S)-Spinol: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-Spinol

Cat. No.: B8089727

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment and minimizing environmental impact. This document provides essential safety and logistical information for the proper disposal of **(S)-Spinol**, also known as (S)-1,1'-spirobiindane-7,7'-diol, a chiral diol commonly used in asymmetric synthesis.

Safety and Hazard Profile of (S)-Spinol

(S)-Spinol is a solid organic compound that requires careful handling due to its potential health hazards. Understanding its properties is the first step toward safe disposal.

Property	Data
Chemical Name	(S)-1,1'-spirobiindane-7,7'-diol
CAS Number	223259-63-0
Molecular Formula	C ₁₇ H ₁₆ O ₂
Molecular Weight	252.31 g/mol
Physical Form	Solid
Melting Point	155-156 °C
Boiling Point	433.0 ± 45.0 °C at 760 mmHg
Hazard Statements	H302, H315, H319, H335
Precautionary Statements	P261, P280, P302+P352

Hazard Statements Decoded:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the necessary steps for the safe disposal of **(S)-Spinol** waste, including pure compound, contaminated materials, and empty containers. This procedure is designed to comply with general laboratory hazardous waste guidelines.

1. Personal Protective Equipment (PPE):

- Before handling **(S)-Spinol** waste, ensure you are wearing appropriate PPE.

- Mandatory:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- Laboratory coat

2. Waste Segregation and Collection:

- Designate a specific, clearly labeled hazardous waste container for **(S)-Spinol** and any materials contaminated with it.
- The container must be made of a compatible material (e.g., glass or polyethylene) and have a secure, tight-fitting lid.
- Do not mix **(S)-Spinol** waste with other incompatible waste streams.

3. Handling Solid **(S)-Spinol** Waste:

- If disposing of unused or expired solid **(S)-Spinol**, transfer it carefully into the designated hazardous waste container.
- Avoid generating dust. If the material is a fine powder, conduct the transfer in a fume hood.
[\[1\]](#)

4. Handling Contaminated Materials:

- Any materials such as weighing paper, gloves, or pipette tips that have come into contact with **(S)-Spinol** should be placed in the designated solid hazardous waste container.
- For solutions containing **(S)-Spinol**, collect them in a designated liquid hazardous waste container. Do not dispose of them down the drain.

5. Empty Container Disposal:

- Empty containers of **(S)-Spinol** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).[\[2\]](#)[\[3\]](#)

- The first rinsate must be collected and disposed of as hazardous liquid waste.[4] Subsequent rinses should also be collected as hazardous waste.
- After triple-rinsing and allowing the container to air dry in a well-ventilated area (such as a fume hood), deface or remove the original label.[2][4] The clean, dry, and unlabeled container can then be disposed of in the regular laboratory glass or plastic recycling, as appropriate.[2][4]

6. Storage of Hazardous Waste:

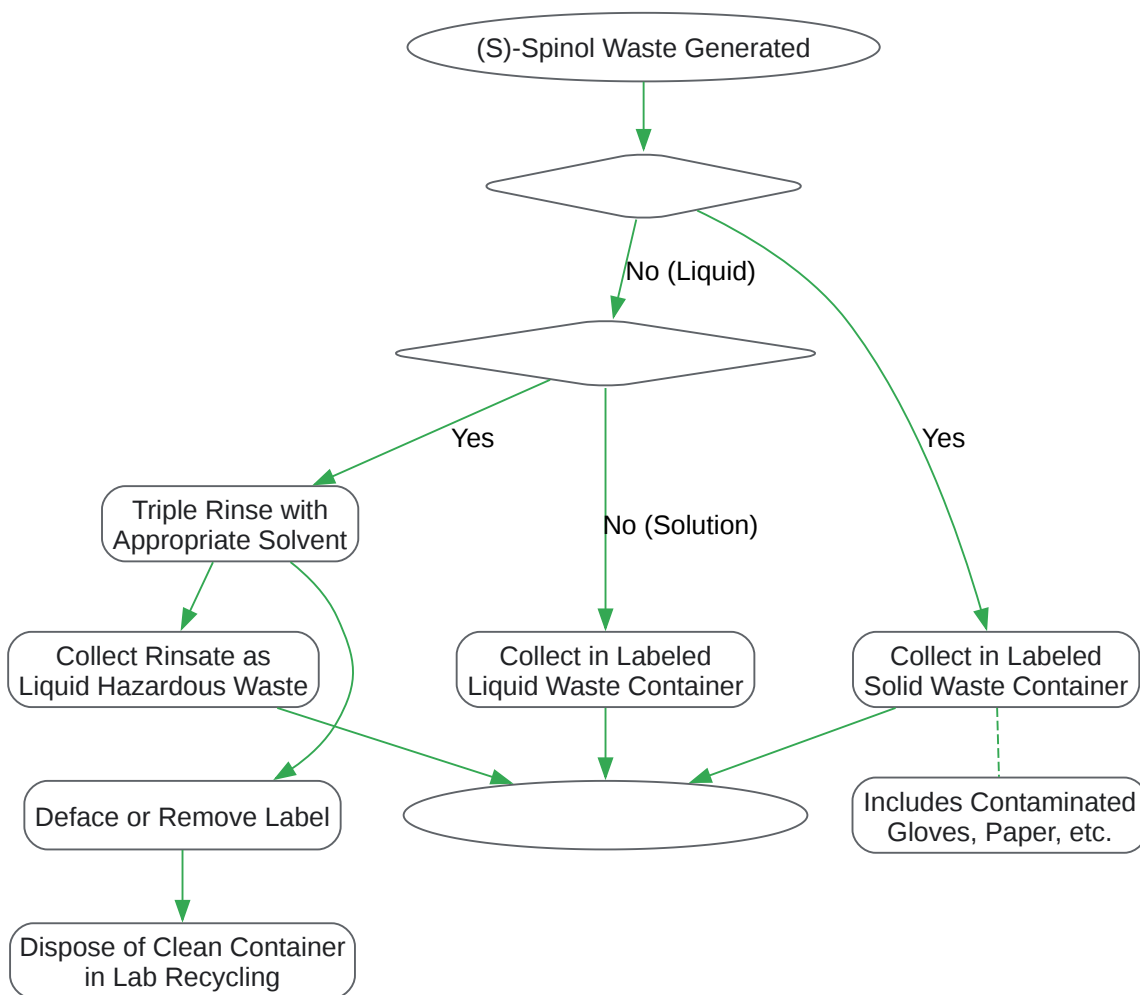
- Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is away from incompatible materials.
- The container must be kept closed at all times, except when adding waste.[1][4]

7. Final Disposal:

- Once the waste container is full, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Do not attempt to dispose of **(S)-Spinol** waste through regular trash or by pouring it down the drain.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(S)-Spinol** and related materials.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **(S)-Spinol** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 2. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [safety.uchicago.edu]
- 3. campusafety.lehigh.edu [campussafety.lehigh.edu]
- 4. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- To cite this document: BenchChem. [Proper Disposal of (S)-Spinol: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8089727#s-spinol-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com